

In-Depth Technical Guide: Physical Characteristics of 1,1-Diethoxyoctane-d10

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Compound of Interest

Compound Name: 1,1-Diethoxyoctane-d10

Cat. No.: B15558588

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This technical guide provides a comprehensive overview of the known and estimated physical characteristics of **1,1-Diethoxyoctane-d10**. This deuterated acetal is a valuable tool in various research applications, particularly in metabolic studies and as an internal standard in mass spectrometry-based analyses. This document summarizes its key physical properties, offers generalized experimental protocols for its synthesis and characterization, and presents logical workflows through diagrammatic representations.

Core Physical and Chemical Properties

1,1-Diethoxyoctane-d10 is the deuterated isotopologue of 1,1-diethoxyoctane, where ten hydrogen atoms on the two ethoxy groups have been replaced with deuterium. This isotopic substitution leads to a higher molecular weight and can subtly influence its physical properties compared to the non-deuterated form.

Table 1: Quantitative Data Summary of **1,1-Diethoxyoctane-d10** and its Non-Deuterated Analog

Property	1,1-Diethoxyoctane-d10	1,1-Diethoxyoctane (for comparison)	Data Source
Chemical Formula	C ₁₂ H ₁₆ D ₁₀ O ₂	C ₁₂ H ₂₆ O ₂	[1]
Molecular Weight	212.40 g/mol	202.33 g/mol	[1][2]
Appearance	Colorless liquid (estimated)	Flammable liquid	[2]
Purity	≥98%	Not Applicable	[3]
Boiling Point	Estimated to be slightly higher than the non-deuterated analog	Data not available	
Melting Point	Data not available	Data not available	
Density	Estimated to be slightly higher than the non-deuterated analog	Data not available	
Refractive Index	Estimated to be slightly lower than the non-deuterated analog	Data not available	

Note on Estimated Values: Direct experimental data for the boiling point, melting point, density, and refractive index of **1,1-Diethoxyoctane-d10** are not readily available in the surveyed literature. The estimations are based on the general principles of the kinetic isotope effect, where deuteration typically leads to slightly stronger intermolecular van der Waals forces, resulting in minor increases in boiling point and density. The refractive index is predicted to be slightly lower due to the change in molecular polarizability.[4][5]

Experimental Protocols

The following sections outline generalized experimental methodologies for the synthesis and characterization of acetals, which can be adapted for **1,1-Diethoxyoctane-d10**.

General Synthesis of 1,1-Diethoxyalkanes

The synthesis of 1,1-diethoxyalkanes, including the deuterated analog, is typically achieved through the acid-catalyzed reaction of the corresponding aldehyde with an excess of ethanol (or deuterated ethanol).^{[6][7][8][9]}

Reaction:



Procedure:

- To a round-bottom flask containing octanal, add a stoichiometric excess of ethanol-d₅.
- Introduce a catalytic amount of a suitable acid catalyst (e.g., p-toluenesulfonic acid, anhydrous HCl).
- The reaction mixture is typically heated under reflux. To drive the equilibrium towards the product, water is continuously removed using a Dean-Stark apparatus.
- The reaction progress is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, the reaction is cooled, and the acid catalyst is neutralized with a mild base (e.g., sodium bicarbonate solution).
- The organic layer is separated, washed with brine, and dried over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄).
- The crude product is purified by fractional distillation under reduced pressure to yield the pure **1,1-Diethoxyoctane-d10**.

Determination of Physical Properties

Standard laboratory procedures can be employed to determine the key physical characteristics of the purified product.

Boiling Point Determination:

The boiling point can be determined by distillation.^{[10][11]} The temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded as the boiling point. For small sample volumes, a micro-boiling point apparatus can be used.

Density Measurement:

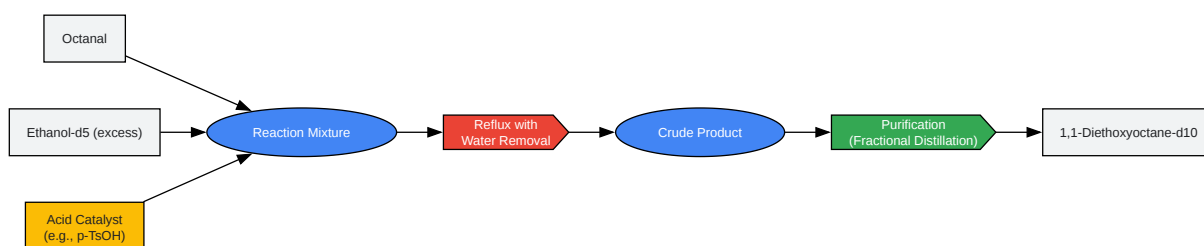
The density can be determined by accurately measuring the mass of a known volume of the liquid using a pycnometer or a calibrated micropipette and a precision balance.^{[12][13]} The measurement should be performed at a constant, recorded temperature.

Refractive Index Measurement:

The refractive index can be measured using a refractometer. A small drop of the liquid is placed on the prism of the instrument, and the refractive index is read directly at a specified temperature and wavelength (typically the sodium D-line, 589 nm).

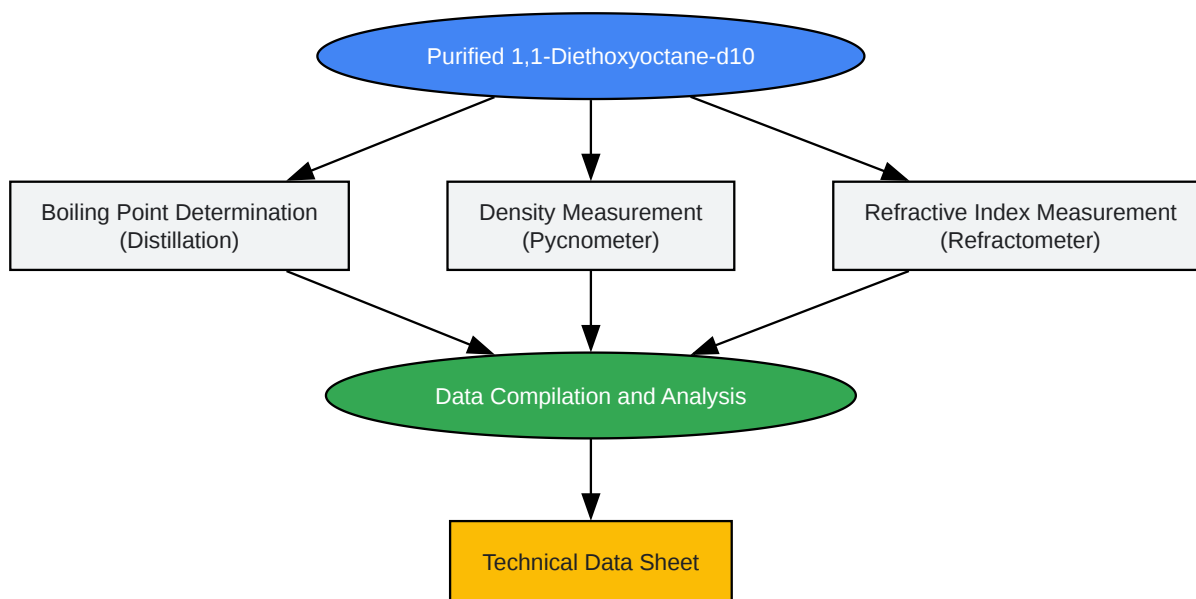
Visualizations

The following diagrams illustrate the general synthetic pathway and a logical workflow for the physical characterization of **1,1-Diethoxyoctane-d10**.



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Caption: General synthetic workflow for **1,1-Diethoxyoctane-d10**.



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Caption: Workflow for physical characterization of **1,1-Diethoxyoctane-d10**.

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